Technical Support Center: 8-(Bromomethyl)-5-nitroquinoline

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Compound of Interest	
Compound Name:	*8-(Bromomethyl)-5-nitroquinoline*
CAS No.:	*89159-94-4*
Cat. No.:	*B1338810*

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Disclaimer: This document is intended for informational purposes for research professionals. A specific Safety Data Sheet (SDS) for **8-(Bromomethyl)-5-nitroquinoline** is not readily available. The safety and handling information provided is based on data for structurally related compounds. Always perform a thorough risk assessment before handling this chemical and consult available safety resources.

Introduction

8-(Bromomethyl)-5-nitroquinoline is a reactive intermediate of significant interest in medicinal chemistry and drug development. Its structure, featuring a reactive benzylic bromide and a nitro-substituted quinoline core, makes it a valuable building block for synthesizing a variety of complex molecules. However, its reactivity also necessitates careful storage and handling to ensure experimental success and user safety. This guide provides in-depth technical support for researchers working with this compound.

Chemical and Physical Properties

A comprehensive, experimentally verified dataset for **8-(Bromomethyl)-5-nitroquinoline** is not widely published. The following table includes data for closely related analogs to provide an

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estimation of its properties.

Property	8-(Bromomethyl)quinoline	8-Nitroquinoline	5-Bromo-8-nitroquinoline	Inferred Properties for 8-(Bromomethyl)-5-nitroquinoline
Molecular Formula	$C_{10}H_8BrN$	$C_9H_6N_2O_2$	$C_9H_5BrN_2O_2$	$C_{10}H_7BrN_2O_2$
Molecular Weight	222.08 g/mol [1]	174.16 g/mol	253.05 g/mol [2]	267.08 g/mol
Appearance	Powder[3]	Yellow powder	---	Likely a yellow to brown solid
Melting Point	---	89-91 °C[4]	---	Expected to be a solid with a distinct melting point
Solubility	---	Slightly soluble in water; Soluble in ethanol, ether, benzene, chloroform[5]	---	Likely poorly soluble in water; soluble in polar aprotic solvents (e.g., DMF, DMSO) and chlorinated solvents (e.g., DCM, chloroform)

Frequently Asked Questions (FAQs)

Q1: How should I store **8-(Bromomethyl)-5-nitroquinoline**?

A1: Based on the reactivity of benzylic bromides and the nature of nitro compounds, **8-(Bromomethyl)-5-nitroquinoline** should be stored in a tightly sealed container in a cool, dry,

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and dark place. An inert atmosphere (e.g., argon or nitrogen) is recommended to prevent degradation from moisture and oxygen. For long-term storage, refrigeration (2-8 °C) is advisable. Some structurally similar compounds are stored dissolved in anhydrous solvents like DMSO at -20°C[6].

Q2: What are the primary hazards associated with this compound?

A2: While a specific SDS is unavailable, related compounds are known to be harmful if swallowed, and cause skin and eye irritation[7]. The bromomethyl group makes it a lachrymator (a substance that irritates the eyes and causes tears). It is also a potent alkylating agent and should be handled with appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat. All manipulations should be performed in a well-ventilated fume hood.

Q3: What solvents are recommended for dissolving **8-(Bromomethyl)-5-nitroquinoline**?

A3: It is expected to be soluble in polar aprotic solvents such as dimethylformamide (DMF), dimethyl sulfoxide (DMSO), and acetonitrile, as well as chlorinated solvents like dichloromethane (DCM) and chloroform. It is likely poorly soluble in water and nonpolar solvents like hexanes. Always perform a small-scale solubility test before preparing a large-scale reaction mixture.

Q4: Is this compound stable in solution?

A4: The benzylic bromide functional group is susceptible to hydrolysis, which can be accelerated by the presence of water or other nucleophiles. Therefore, solutions of **8-(Bromomethyl)-5-nitroquinoline** should be prepared fresh using anhydrous solvents. If storage of a solution is necessary, it should be kept under an inert atmosphere at low temperatures for a short period.

Troubleshooting Guide

Problem 1: Low or no product yield in an alkylation reaction.

- Potential Cause 1: Degradation of **8-(Bromomethyl)-5-nitroquinoline**.

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- Explanation: The benzylic bromide is susceptible to hydrolysis, which converts it to the corresponding alcohol, rendering it unreactive for the desired alkylation. This is a common issue if the reagent has been stored improperly or if the reaction is run in the presence of moisture.
- Solution:
  - Ensure the **8-(Bromomethyl)-5-nitroquinoline** is of high purity. If in doubt, its purity can be checked by ^{1}H NMR.
  - Use anhydrous solvents and reagents. Dry solvents using appropriate methods (e.g., molecular sieves, distillation).
  - Run the reaction under an inert atmosphere (nitrogen or argon) to exclude moisture.

- Potential Cause 2: Ineffective base or incorrect pKa.
  - Explanation: For the alkylation of nucleophiles like phenols or amines, a base is typically required to deprotonate the nucleophile and increase its reactivity. If the base is not strong enough to deprotonate the nucleophile, the reaction will not proceed efficiently.
  - Solution:
    - Choose a base with a pKa that is significantly higher than the pKa of the nucleophile. For phenols, bases like potassium carbonate (K_2CO_3) or cesium carbonate (Cs_2CO_3) are often effective. For less acidic nucleophiles, stronger bases like sodium hydride (NaH) may be necessary.
    - Ensure the base is dry and of good quality.

- Potential Cause 3: Steric hindrance.
  - Explanation: The quinoline ring system is bulky. If the nucleophile is also sterically hindered, the reaction rate may be significantly reduced.
  - Solution:

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- Increase the reaction temperature to provide more energy to overcome the activation barrier.
- Increase the reaction time.
- Consider using a less hindered nucleophile if the experimental design allows.

Problem 2: Formation of multiple products or side products.

- Potential Cause 1: Over-alkylation.
  - Explanation: Primary amines can be alkylated twice, leading to the formation of a tertiary amine as a byproduct[8].
  - Solution:
    - Use a large excess of the primary amine to favor mono-alkylation.
    - Add the **8-(Bromomethyl)-5-nitroquinoline** slowly to the reaction mixture to maintain a low concentration of the alkylating agent.
- Potential Cause 2: Elimination reaction.
  - Explanation: In the presence of a strong, non-nucleophilic base, an elimination reaction can occur, leading to the formation of a vinylquinoline derivative.
  - Solution:
    - Use a weaker, more nucleophilic base if possible.
    - Control the reaction temperature; higher temperatures can favor elimination.
- Potential Cause 3: Reaction with the solvent.
  - Explanation: Nucleophilic solvents like alcohols can compete with the desired nucleophile, leading to the formation of ether byproducts.

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- Solution:
  - Use a non-nucleophilic solvent such as DMF, acetonitrile, or DCM.

Experimental Protocol: Representative O-Alkylation of a Phenol

This protocol describes a general procedure for the O-alkylation of a phenol using **8-(Bromomethyl)-5-nitroquinoline**.

Materials:

- **8-(Bromomethyl)-5-nitroquinoline**
- Substituted Phenol
- Potassium Carbonate (K_2CO_3), anhydrous
- Anhydrous Acetonitrile
- Standard glassware for organic synthesis
- Inert atmosphere setup (Nitrogen or Argon)

Procedure:

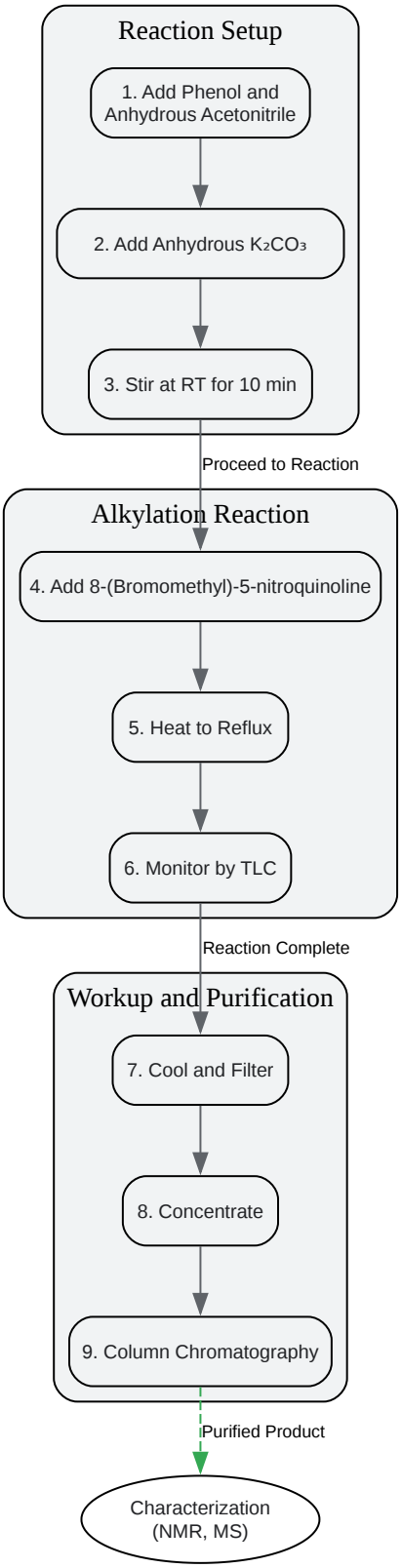
- To a dry round-bottom flask equipped with a magnetic stir bar and under an inert atmosphere, add the substituted phenol (1.0 eq) and anhydrous acetonitrile.
- Add anhydrous potassium carbonate (1.5 eq) to the mixture.
- Stir the suspension at room temperature for 10 minutes.
- Add **8-(Bromomethyl)-5-nitroquinoline** (1.1 eq) to the reaction mixture.
- Heat the reaction to reflux (approximately 82 °C for acetonitrile) and monitor the progress by Thin Layer Chromatography (TLC).

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- Upon completion, cool the reaction to room temperature.
- Filter the solid potassium carbonate and wash with acetonitrile.
- Concentrate the filtrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel using an appropriate solvent system (e.g., a gradient of ethyl acetate in hexanes) to afford the desired O-alkylated product.

Workflow Diagram:

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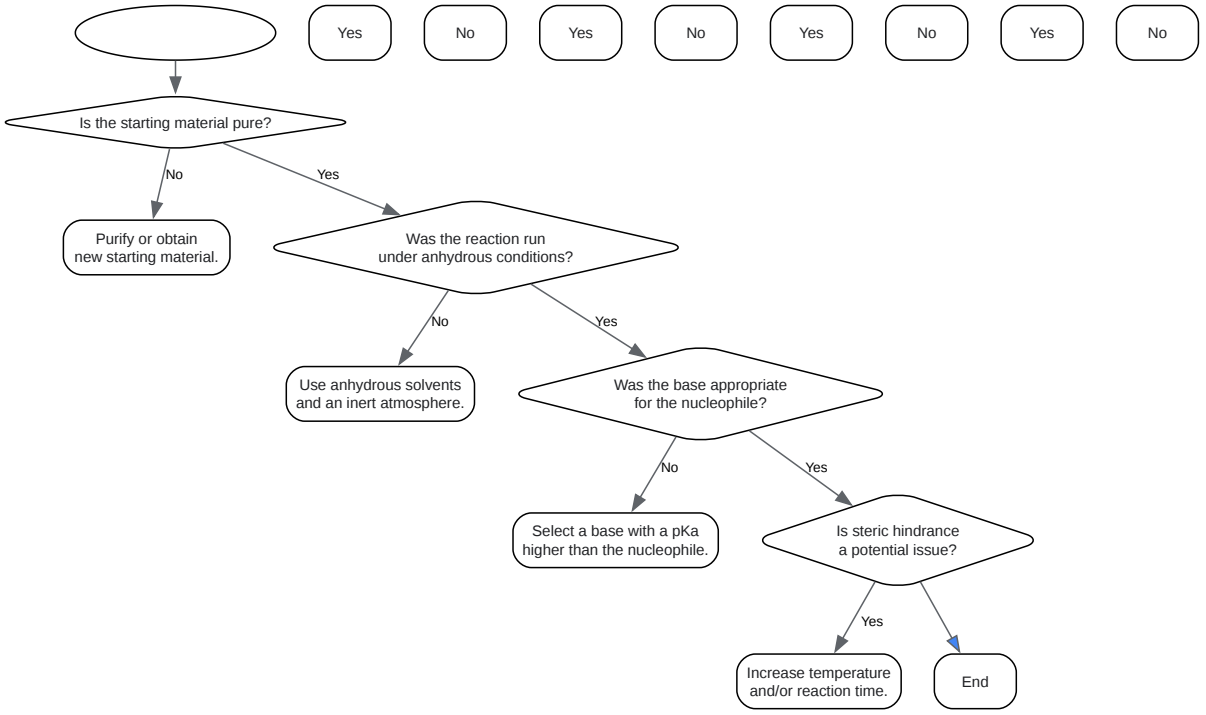


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Caption: Workflow for a representative O-alkylation reaction.

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Logical Troubleshooting Flow



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Caption: Troubleshooting logic for low-yield alkylation reactions.

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